

2-(Bromomethyl)benzaldehyde safety data sheet

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Compound Focus: 2-(Bromomethyl)benzaldehyde

CAS No.: 60633-91-2

Cat. No.: S683604

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Physical-Chemical Properties and Hazards

The table below summarizes the fundamental properties and identified hazards for 2-(Bromomethyl)benzaldehyde (CAS # 60633-91-2) [1].

Property	Value	Significance / Hazard
Molecular Formula	C ₈ H ₇ BrO	-
Molecular Weight	199.045 g/mol	-
Density	1.524 g/cm ³	-
Boiling Point	264.6°C at 760 mmHg	-
Flash Point	97.6°C	Flammable liquid hazard [1].
Synonyms	o-Bromomethylbenzaldehyde, o-Formylbenzyl bromide	-

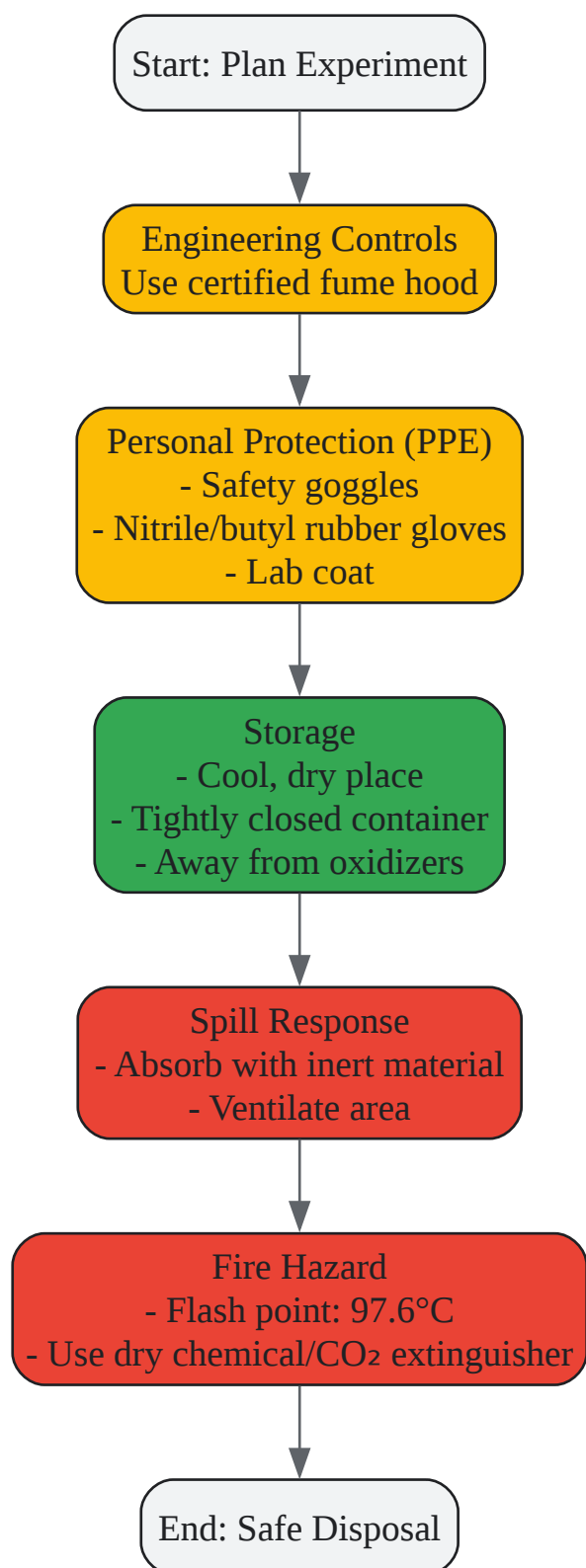
Primary Safety Considerations

Based on its physical properties, two key hazards must be managed:

- **Flammability:** The flash point of **97.6°C** classifies this material as a **flammable liquid** [1]. This means it can ignite when exposed to an ignition source (e.g., spark, hot surface) at or above this temperature.
- **Reactivity:** The molecule contains both an **aldehyde** and a **benzyl bromide** functional group. The bromide is a good leaving group, making this compound highly reactive and likely a **lacrimator (tear-producing agent) and skin/eye irritant**. This is a common property of benzyl halides.

Recommended Handling and Control Measures

For researchers and scientists, the following protocols are advised based on the known hazards.



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Experimental Workflow for Handling 2-(Bromomethyl)benzaldehyde

Handling Protocols

- **Engineering Controls:** Always handle the compound within a **certified fume hood** to ensure adequate ventilation and protect against vapor inhalation [2].
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Chemical splash goggles.
 - **Hand Protection:** Use gloves resistant to organic chemicals, such as nitrile rubber. Butyl rubber gloves offer higher protection for prolonged contact.
 - **Body Protection:** Wear a lab coat or protective apron.

Storage and Stability

- Store in a **cool, dry, and well-ventilated** place [2].
- Keep the container **tightly closed** and away from heat, sparks, and open flames.
- Store separately from strong oxidizers and bases.

Emergency Measures

- **Spill Response:** Evacuate the area, contain the spill, and absorb with an inert material like vermiculite. Clean up while wearing appropriate PPE in a fume hood.
- **Firefighting:** In case of fire, use **dry chemical, CO₂, or foam** extinguishers. Water may be ineffective.

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References

1. -(bromomethyl) benzaldehyde | CAS#:60633-91- 2 | Chemsrvc 2 [chemsrc.com]

2. - Wikipedia Flammability limit [en.wikipedia.org]

To cite this document: Smolecule. [2-(Bromomethyl)benzaldehyde safety data sheet]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b683604#2-bromomethyl->

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